

"E3 Ligase Ligand-linker Conjugate 113 chemical structure and properties"

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Compound of Interest

Compound Name: *E3 Ligase Ligand-linker Conjugate*
113

Cat. No.: B15621676

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An In-depth Technical Guide to E3 Ligase Ligand-linker Conjugate 113

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **E3 Ligase Ligand-linker Conjugate 113**, a key building block in the development of Proteolysis Targeting Chimeras (PROTACs). PROTACs are a revolutionary class of therapeutic agents that utilize the cell's own ubiquitin-proteasome system to selectively degrade target proteins implicated in a wide range of diseases. This document details the chemical properties of **E3 Ligase Ligand-linker Conjugate 113**, outlines its role in the broader context of the ubiquitin-proteasome pathway, and provides detailed experimental protocols for its application in PROTAC synthesis and evaluation.

Core Concepts: PROTACs and the Ubiquitin-Proteasome System

PROTACs are heterobifunctional molecules composed of two distinct ligands connected by a chemical linker. One ligand binds to a target protein of interest (POI), while the other recruits an E3 ubiquitin ligase. This induced proximity facilitates the transfer of ubiquitin from the E3 ligase to the POI, marking it for degradation by the 26S proteasome. This process offers a powerful

alternative to traditional inhibitors by enabling the removal of pathogenic proteins from the cellular environment.

The ubiquitin-proteasome pathway is a fundamental cellular process for protein degradation. It involves a three-enzyme cascade (E1 activating, E2 conjugating, and E3 ligating enzymes) that attaches ubiquitin, a small regulatory protein, to substrate proteins. Polyubiquitinated proteins are then recognized and degraded by the proteasome. PROTACs effectively hijack this natural system to target specific proteins for degradation.

Chemical Properties of E3 Ligase Ligand-linker Conjugate 113

E3 Ligase Ligand-linker Conjugate 113 is a pre-fabricated molecule that provides the E3 ligase-binding component and the linker necessary for PROTAC synthesis. Its core is an (S,R,S)-AHPC (alpha-hydroxy-gamma-prolyl-beta-cyclohexylalanine) scaffold, a potent ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase.

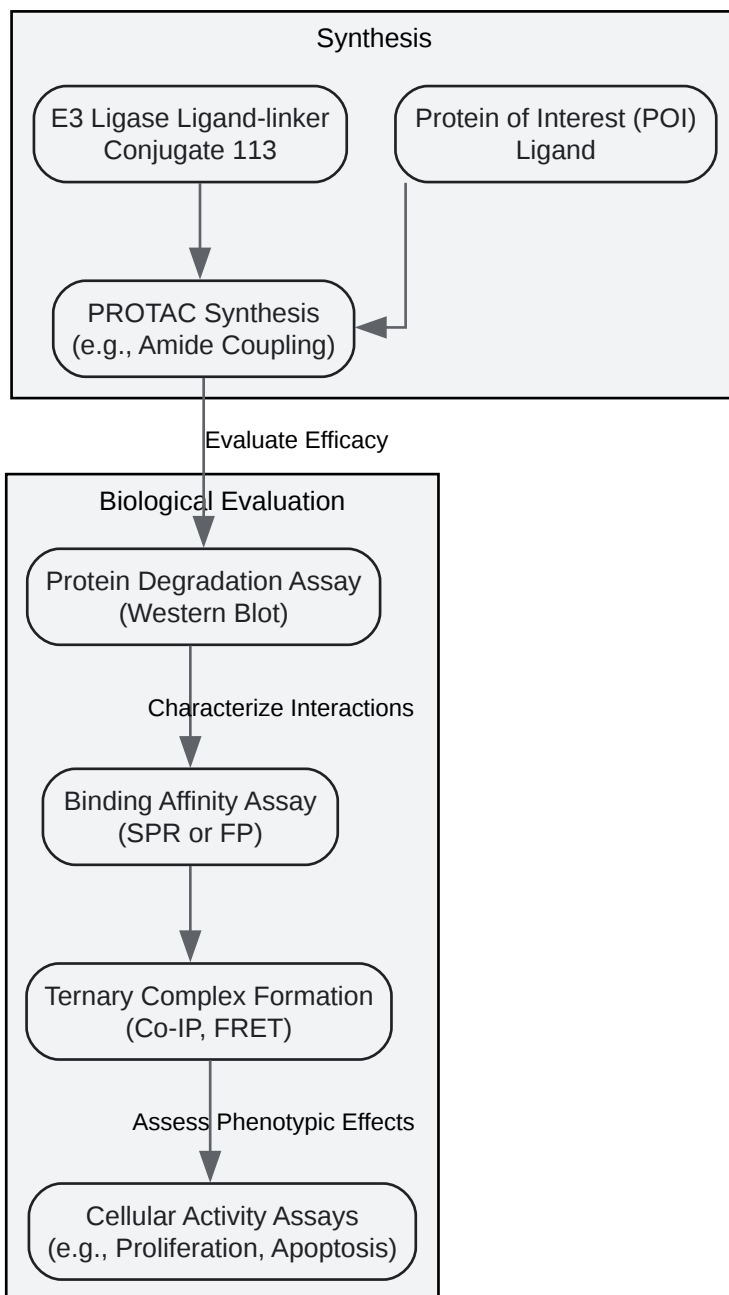
Property	Value
CAS Number	2378054-01-2
Molecular Formula	C ₂₉ H ₃₈ N ₆ O ₄ S
Molecular Weight	566.71 g/mol
Chemical Structure (SMILES)	<chem>CC1=C(SC=N1)C2=CC=C(C=C2)--INVALID-LINK--NC([C@@H]3C--INVALID-LINK--CN3C(--INVALID-LINK--C4=CC(N5CCNCC5)=NO4)=O)=O</chem>

Note: While **E3 Ligase Ligand-linker Conjugate 113** is commercially available, to date, no peer-reviewed publications have detailed its specific use in the synthesis of a named PROTAC. Therefore, the experimental data for a PROTAC incorporating this exact conjugate are not publicly available. The subsequent protocols are based on established methodologies for similar (S,R,S)-AHPC-based VHL ligand-linker conjugates and serve as a guide for its application.

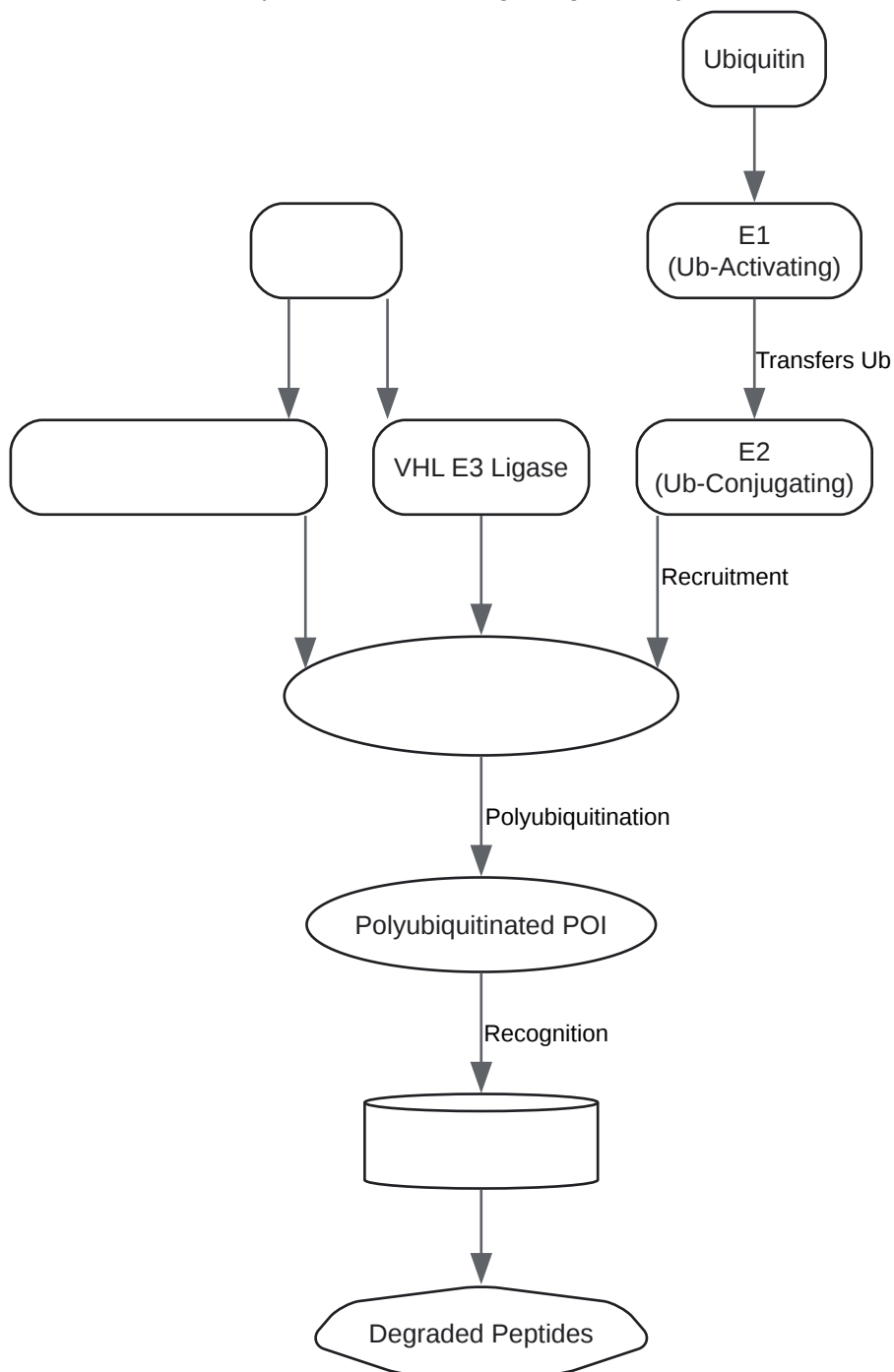
Signaling and Experimental Workflows

The successful development of a PROTAC using **E3 Ligase Ligand-linker Conjugate 113** involves a logical progression of synthesis followed by rigorous biological evaluation.

PROTAC Development Workflow



Ubiquitin-Proteasome Signaling Pathway

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